

Application Notes and Protocols for MS159

Stock Solution Preparation

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Compound of Interest

Compound Name: MS159

Cat. No.: B15542451

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Introduction

MS159 is a first-in-class proteolysis-targeting chimera (PROTAC) designed for the targeted degradation of the nuclear receptor binding SET domain protein 2 (NSD2).[1][2] As a heterobifunctional molecule, **MS159** links a ligand for NSD2 to a ligand for the E3 ubiquitin ligase Cereblon (CRBN). This dual binding induces the formation of a ternary complex, leading to the ubiquitination and subsequent proteasomal degradation of NSD2.[1][3] **MS159** has also been shown to effectively degrade the CRBN neo-substrates IKZF1 and IKZF3.[1][2][4] Due to its targeted degradation mechanism, **MS159** is a valuable tool for studying the roles of NSD2 in health and disease, and it has shown efficacy in inhibiting the proliferation of multiple myeloma cells.[4]

These application notes provide detailed protocols for the preparation of **MS159** stock solutions to ensure accurate and reproducible experimental results.

Data Presentation

Chemical and Physical Properties of MS159

Property	Value	Reference
Molecular Weight	828.84 g/mol	[4][5][6]
Formula	C ₄₃ H ₄₀ N ₈ O ₁₀	[4][5]
CAS Number	3031353-59-7	[4][5]
Appearance	Light yellow to yellow solid	[6]
Purity	≥98%	[4]

Solubility of MS159

Solvent	Maximum Concentration	Reference
DMSO	50 mM (41.44 mg/mL)	[4]
Ethanol	Information not available. Expected to be less soluble than in DMSO.	
Water	Insoluble or very poorly soluble.	
Phosphate-Buffered Saline (PBS)	Insoluble or very poorly soluble.	

Experimental Protocols

Preparing a 10 mM MS159 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MS159** in dimethyl sulfoxide (DMSO).

Materials:

- **MS159** powder
- Anhydrous or high-purity DMSO
- Microcentrifuge tubes or vials (amber or wrapped in foil)

- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **MS159** powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **MS159** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.29 mg of **MS159** (Molecular Weight = 828.84 g/mol).
- **Dissolution:** Add the weighed **MS159** powder to a sterile microcentrifuge tube or vial. Add the appropriate volume of DMSO to achieve a 10 mM concentration. For 8.29 mg of **MS159**, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube/vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary.[\[6\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots in tightly sealed vials at -20°C or -80°C, protected from light.[\[6\]](#) For short-term storage (up to one month), -20°C is suitable. For long-term storage (up to six months), -80°C is recommended.[\[6\]](#)

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into cell culture medium for use in experiments.

Materials:

- 10 mM **MS159** stock solution in DMSO
- Appropriate cell culture medium, pre-warmed to 37°C

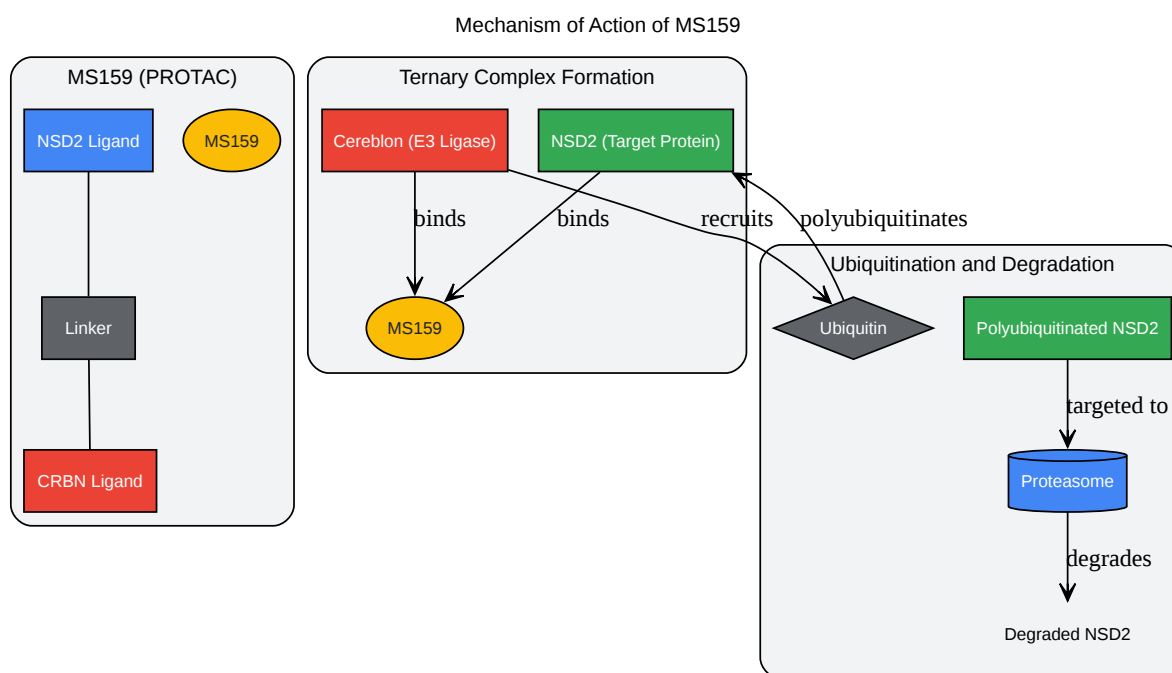
- Sterile microcentrifuge tubes or conical tubes

Procedure:

- Thawing: Thaw a single-use aliquot of the 10 mM **MS159** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation of the compound, it is recommended to perform serial dilutions rather than a single large dilution.
 - Prepare an intermediate dilution of the **MS159** stock solution in cell culture medium. For example, to prepare a 100 μ M working solution from a 10 mM stock, dilute the stock 1:100 in pre-warmed medium.
 - From the intermediate dilution, prepare the final working concentrations. For example, to achieve a final concentration of 5 μ M in a cell culture well, add the appropriate volume of the 100 μ M intermediate solution.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Application: Add the final working solution of **MS159** to your cell cultures and incubate for the desired duration. Published studies have used **MS159** at concentrations ranging from 0.5 μ M to 10 μ M for time periods of up to 8 days.[\[1\]](#)[\[6\]](#)

Mandatory Visualization

Signaling Pathway Diagram

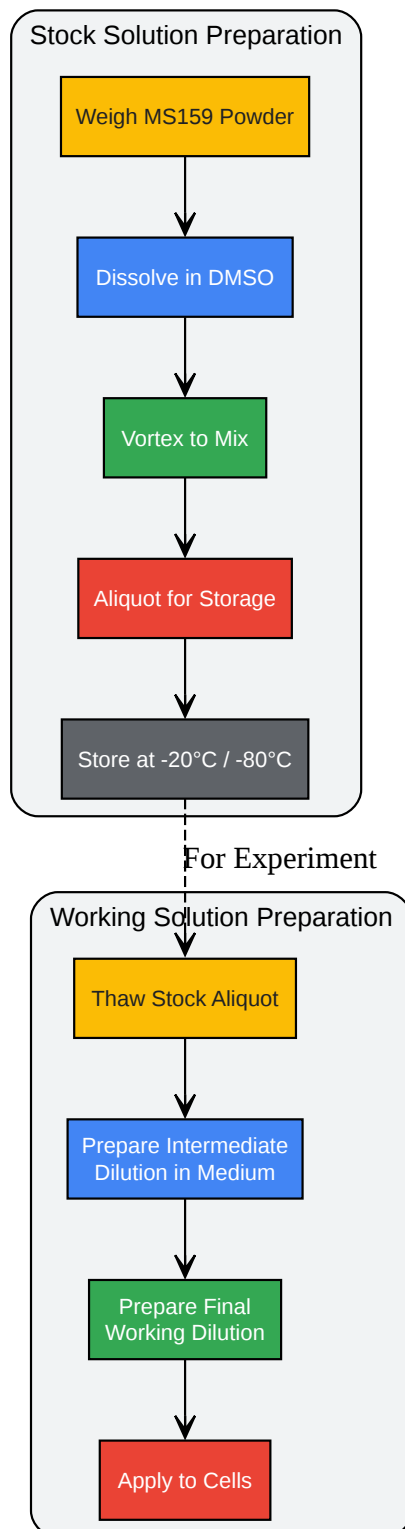


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Caption: Mechanism of action of **MS159** as a PROTAC, inducing the degradation of NSD2.

Experimental Workflow Diagram

MS159 Stock and Working Solution Preparation Workflow



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Caption: Workflow for preparing **MS159** stock and working solutions.

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